

Potential Industrial Applications of trans-2-Octen-1-ol: A Technical Guide

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Compound of Interest

Compound Name: *Trans-2-octen-1-ol*

Cat. No.: *B096542*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

trans-2-Octen-1-ol is a volatile organic compound with a characteristic green, fatty, and slightly fruity aroma. This unsaturated fatty alcohol is a valuable commodity in the flavor and fragrance industries and is gaining attention for its potential in other sectors, including agriculture and cosmetics. This technical guide provides an in-depth overview of the industrial applications of **trans-2-octen-1-ol**, supported by quantitative data, detailed experimental protocols, and visual workflows to facilitate further research and development.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **trans-2-octen-1-ol** is fundamental for its application in various industrial processes. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	[1]
CAS Number	18409-17-1	[1]
Appearance	Colorless to pale yellow liquid	[N/A]
Odor Profile	Green, fatty, oily, sweet, fruity, with cucumber and melon notes	[N/A]
Boiling Point	85-87 °C at 10 mmHg	[1]
Density	0.843 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.4460	[1]
Flash Point	92.2 °C (closed cup)	[1]
Solubility	Soluble in alcohol; insoluble in water	[N/A]
Purity (typical)	≥96.0% (trans isomer)	[N/A]

Industrial Applications

The unique sensory properties and chemical structure of **trans-2-octen-1-ol** have led to its use in a variety of industrial applications.

Flavor and Fragrance Industry

This is the most established application of **trans-2-octen-1-ol**. Its green and fatty notes are utilized to impart or enhance specific flavor and aroma profiles in a wide range of consumer products.

- **Flavor Applications:** It is used to create or enhance fruity and savory flavors, particularly those of melon, cucumber, avocado, and parsley. [N/A] It also finds use in savory applications to impart fatty notes reminiscent of chicken, tallow, and lard. [N/A]

- **Fragrance Applications:** In perfumery, it contributes a fresh, green, and slightly floral character to fragrances. It is recommended for use at levels up to 1.0% in fragrance concentrates. [N/A]

Cosmetic and Personal Care Industry

The pleasant scent and potential moisturizing properties of **trans-2-octen-1-ol** make it a suitable ingredient in various cosmetic formulations, including lotions and creams. [N/A]

Agriculture

There is growing interest in the use of **trans-2-octen-1-ol** as a natural and eco-friendly alternative to synthetic pesticides and insect repellents. [N/A] While its efficacy against a broad spectrum of pests is still under investigation, its volatile nature suggests potential as a spatial repellent.

Chemical Synthesis

As an unsaturated alcohol, **trans-2-octen-1-ol** serves as a versatile intermediate in organic synthesis. The double bond and hydroxyl group provide reactive sites for a variety of chemical transformations, enabling the synthesis of more complex molecules for the pharmaceutical and specialty chemical industries. [N/A]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, purification, and evaluation of **trans-2-octen-1-ol**.

Synthesis of trans-2-Octen-1-ol via Reduction of trans-2-Octenal

This protocol describes a common laboratory-scale synthesis of **trans-2-octen-1-ol** by the reduction of the corresponding aldehyde, trans-2-octenal, using sodium borohydride.

Materials:

- trans-2-Octenal

- Sodium borohydride (NaBH_4)
- Methanol
- Dichloromethane (CH_2Cl_2)
- Deionized water
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve trans-2-octenal (1 equivalent) in methanol.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add sodium borohydride (1.1 equivalents) portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, carefully quench the reaction by the slow addition of deionized water.

- Remove the methanol under reduced pressure using a rotary evaporator.
- To the remaining aqueous layer, add dichloromethane and transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with deionized water and saturated aqueous sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **trans-2-octen-1-ol**.

Purification by Fractional Distillation

The crude **trans-2-octen-1-ol** can be purified by fractional distillation under reduced pressure.

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux column)
- Distillation head with thermometer
- Condenser
- Receiving flask
- Vacuum source and pressure gauge
- Heating mantle

Procedure:

- Set up the fractional distillation apparatus. Ensure all glass joints are properly sealed.
- Place the crude **trans-2-octen-1-ol** in the round-bottom flask with a few boiling chips or a magnetic stir bar.

- Connect the apparatus to a vacuum source and slowly reduce the pressure to approximately 10 mmHg.
- Begin heating the distillation flask gently with a heating mantle.
- Observe the temperature at the distillation head. The temperature should rise and stabilize as the **trans-2-octen-1-ol** begins to distill.
- Collect the fraction that distills at 85-87 °C at 10 mmHg.
- Once the desired fraction has been collected, remove the heat source and allow the apparatus to cool before slowly releasing the vacuum.

Evaluation of Antimicrobial Activity: Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines the determination of the MIC of **trans-2-octen-1-ol** against a target microorganism using a broth microdilution method.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- **trans-2-Octen-1-ol**
- Sterile 96-well microtiter plate
- Bacterial or fungal culture
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria)
- Sterile pipette tips and multichannel pipette
- Incubator
- Plate reader (optional, for spectrophotometric reading)

Procedure:

- Prepare a stock solution of **trans-2-octen-1-ol** in a suitable solvent (e.g., ethanol or DMSO) and then dilute it in the broth medium to the highest concentration to be tested.
- In a 96-well plate, perform serial two-fold dilutions of the **trans-2-octen-1-ol** solution in the broth medium.
- Prepare an inoculum of the test microorganism and adjust its concentration to a standardized level (e.g., 5×10^5 CFU/mL).
- Inoculate each well of the microtiter plate with the microbial suspension, except for the negative control wells.
- Include positive control wells (broth and inoculum without the test compound) and negative control wells (broth only).
- Incubate the plate under appropriate conditions (e.g., 37 °C for 18-24 hours for bacteria).
- After incubation, determine the MIC by visual inspection as the lowest concentration of **trans-2-octen-1-ol** that completely inhibits visible growth of the microorganism. The MIC can also be determined spectrophotometrically by measuring the optical density at 600 nm.

Evaluation of Insect Repellent Efficacy: Arm-in-Cage Bioassay

This protocol describes a standard laboratory method for evaluating the repellency of **trans-2-octen-1-ol** against mosquitoes.^{[5][6][7][8][9]}

Materials:

- **trans-2-Octen-1-ol**
- Ethanol (or another suitable solvent)
- Cage containing a known number of host-seeking female mosquitoes (e.g., *Aedes aegypti*)
- Human volunteer
- Latex or nitrile gloves

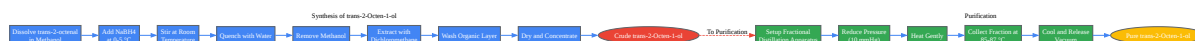
- Timer

Procedure:

- Prepare a solution of **trans-2-octen-1-ol** in ethanol at the desired concentration.
- A human volunteer will apply a specific volume of the test solution evenly to a defined area of their forearm. The other forearm will be treated with the solvent alone as a control.
- The volunteer will wear a glove on the treated hand to prevent bites.
- The control arm is first inserted into the mosquito cage for a set period (e.g., 3 minutes), and the number of mosquito landings and probing attempts is recorded.
- The control arm is then removed.
- The arm treated with **trans-2-octen-1-ol** is then inserted into the cage for the same duration, and the number of landings and probing attempts is recorded.
- The percent repellency is calculated using the formula: $\text{Repellency (\%)} = [(C - T) / C] \times 100$, where C is the number of landings/probes on the control arm and T is the number of landings/probes on the treated arm.

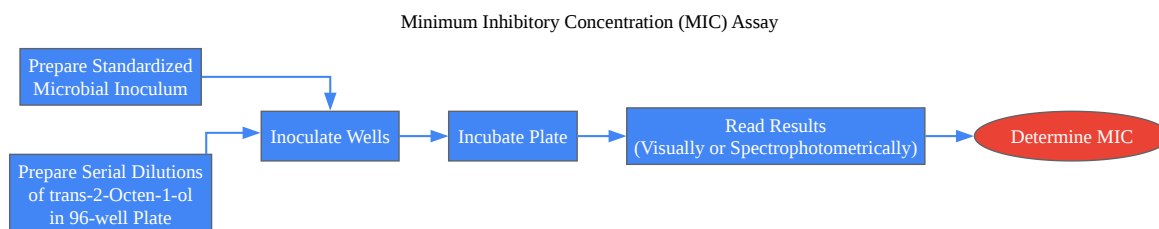
Visualizations of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the synthesis and purification of **trans-2-octen-1-ol**.



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).



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Caption: Workflow for the arm-in-cage insect repellency bioassay.

Conclusion

trans-2-Octen-1-ol is a versatile molecule with significant existing applications in the flavor and fragrance industries and promising potential in agriculture and cosmetics. The provided physicochemical data and detailed experimental protocols offer a solid foundation for researchers and drug development professionals to explore and expand upon the industrial utility of this compound. Further research into its biological activities, particularly its antimicrobial and insect-repellent properties, could unveil new and valuable applications.

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